

Technical Guide: 1-Bromocyclobutane-1-carboxylic acid (CAS No. 32122-23-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Bromocyclobutanecarboxylic acid*

Cat. No.: *B1347131*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 1-Bromocyclobutane-1-carboxylic acid (CAS No. 32122-23-9), a key intermediate in the synthesis of the anti-cancer drug Apalutamide. This document collates available data on its chemical and physical properties, safety information, and its role in organic synthesis. While direct biological activity of this compound is not extensively documented, its significance is intrinsically linked to the therapeutic action of Apalutamide. This guide includes a detailed synthesis workflow and an illustration of the androgen receptor signaling pathway targeted by Apalutamide.

Chemical Characterization

1-Bromocyclobutane-1-carboxylic acid is a halogenated cyclic carboxylic acid.^{[1][2]} Its chemical structure consists of a cyclobutane ring substituted with both a bromine atom and a carboxylic acid group at the same carbon position.^{[1][2]} This bifunctional nature makes it a versatile building block in organic synthesis.^{[1][2]}

Synonyms: **1-Bromocyclobutanecarboxylic acid**, Cyclobutanecarboxylic acid, 1-bromo-^{[2][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of 1-Bromocyclobutane-1-carboxylic acid is presented in Table 1.

Property	Value	Reference(s)
CAS Number	32122-23-9	[4] [5] [6]
Molecular Formula	C5H7BrO2	[1] [2]
Molecular Weight	179.01 g/mol	[2] [3]
Appearance	White to off-white solid	[1]
Melting Point	48°C	[1] [3] [7]
Boiling Point	249°C	[1] [3] [7]
Density	1.864 g/cm ³	[1] [7]
Flash Point	104°C	[7] [8]
pKa	2.94 ± 0.20 (Predicted)	[7]
Solubility	Soluble in organic solvents like acetone, ethanol, and chloroform; insoluble in water.	[1]
Storage Temperature	2-8°C, sealed in a dry environment.	[9]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of 1-Bromocyclobutane-1-carboxylic acid. While publicly accessible spectra are limited, the following information is available:

- ¹H NMR: A proton NMR spectrum is available, which is a key technique for confirming the compound's structure.[\[1\]](#)
- Other Spectroscopic Data: IR, Mass Spectrometry, and ¹³C NMR data are also reported to be available from various suppliers, though the spectra themselves are not readily published.[\[1\]](#)
[\[9\]](#)

Based on the known structure, the expected key features in the spectroscopic analyses would be:

- IR Spectroscopy: A broad O-H stretching band for the carboxylic acid is expected between 2500-3300 cm^{-1} , and a strong C=O stretching band around 1700-1725 cm^{-1} .[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
The C-Br stretch would appear in the fingerprint region.
- ^{13}C NMR Spectroscopy: The spectrum would show characteristic peaks for the carboxyl carbon (around 165-185 ppm), the quaternary carbon attached to the bromine, and the methylene carbons of the cyclobutane ring.[\[11\]](#)[\[12\]](#)
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and a characteristic isotopic pattern due to the presence of the bromine atom.

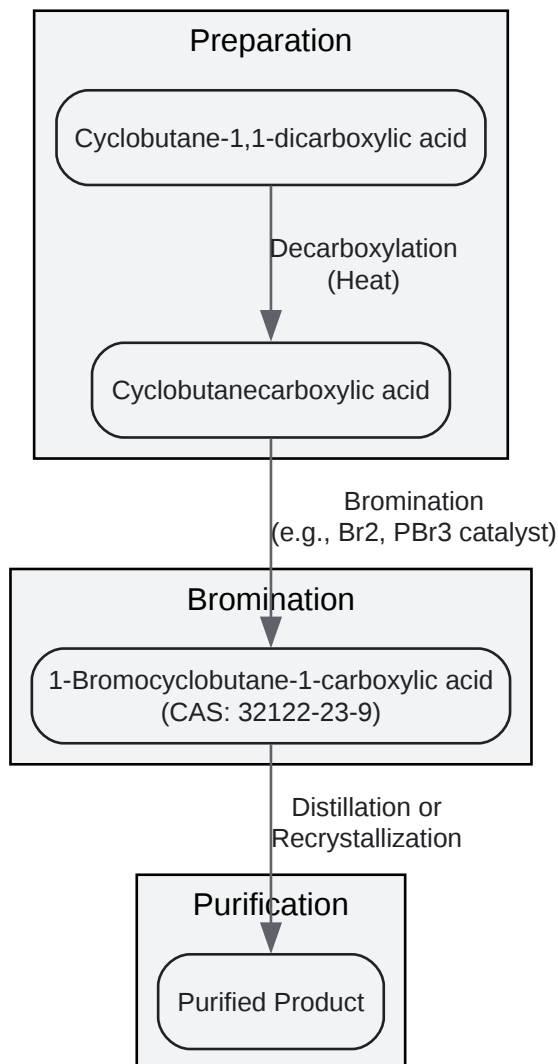
Synthesis and Reactivity

1-Bromocyclobutane-1-carboxylic acid is primarily used as an intermediate in organic synthesis.[\[1\]](#)[\[2\]](#) A common synthetic route involves the bromination of cyclobutane-1-carboxylic acid.[\[1\]](#)

General Synthesis Workflow

The synthesis of 1-Bromocyclobutane-1-carboxylic acid can be achieved through various methods, with a common approach being the α -bromination of a cyclic carboxylic acid. The diagram below illustrates a generalized workflow for its synthesis.

General Synthesis Workflow for 1-Bromocyclobutane-1-carboxylic acid



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Caption: A generalized workflow for the synthesis of 1-Bromocyclobutane-1-carboxylic acid.

Experimental Protocol: Synthesis via Hell-Volhard-Zelinsky Reaction (Adapted)

While a specific, detailed protocol for 1-Bromocyclobutane-1-carboxylic acid is not readily available in the searched literature, the Hell-Volhard-Zelinsky reaction is a standard method for the α -bromination of carboxylic acids and is applicable here. The following is an adapted protocol based on the synthesis of a similar compound, 1-bromocyclopentane-1-carboxylic acid.

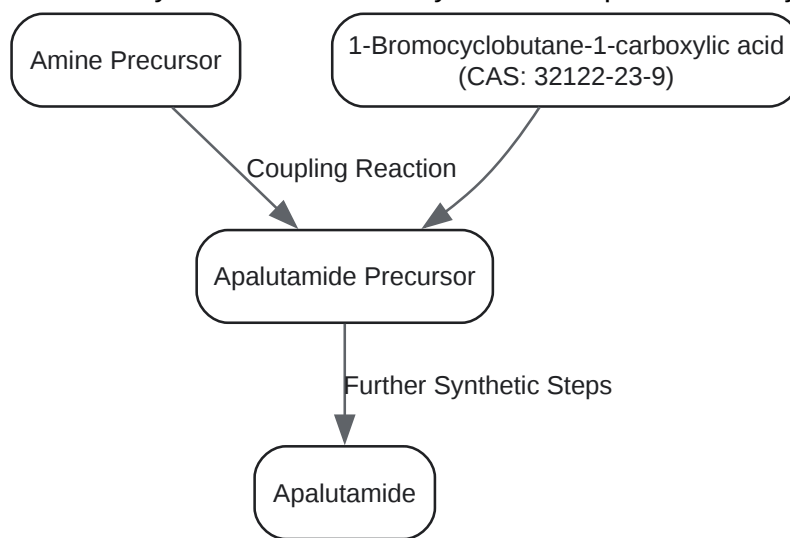
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser, place cyclobutanecarboxylic acid and a catalytic amount of red phosphorus or phosphorus tribromide (PBr_3).
- **Addition of Bromine:** Cool the flask in an ice bath. Slowly add bromine from the dropping funnel with vigorous stirring. The rate of addition should be controlled to maintain a manageable reaction temperature.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Gently heat the reaction mixture (e.g., in a 50-60°C water bath) for several hours until the evolution of hydrogen bromide gas ceases.
- **Workup:** Cool the reaction mixture and slowly add water to hydrolyze the intermediate acyl bromide to the carboxylic acid.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into a suitable organic solvent, such as diethyl ether.
- **Purification:** Wash the combined organic extracts with water and brine, then dry over anhydrous sodium sulfate. After filtration, the solvent is removed by rotary evaporation. The crude product can be purified by vacuum distillation or recrystallization.

Role in Drug Development: Intermediate for Apalutamide

The primary significance of 1-Bromocyclobutane-1-carboxylic acid in the pharmaceutical industry is its role as a key intermediate in the synthesis of Apalutamide. Apalutamide is a non-steroidal antiandrogen (NSAA) used in the treatment of prostate cancer.

The synthesis of Apalutamide involves the coupling of an amine with 1-Bromocyclobutane-1-carboxylic acid or a derivative thereof. The diagram below illustrates the key step where this intermediate is incorporated.

Role of 1-Bromocyclobutane-1-carboxylic acid in Apalutamide Synthesis



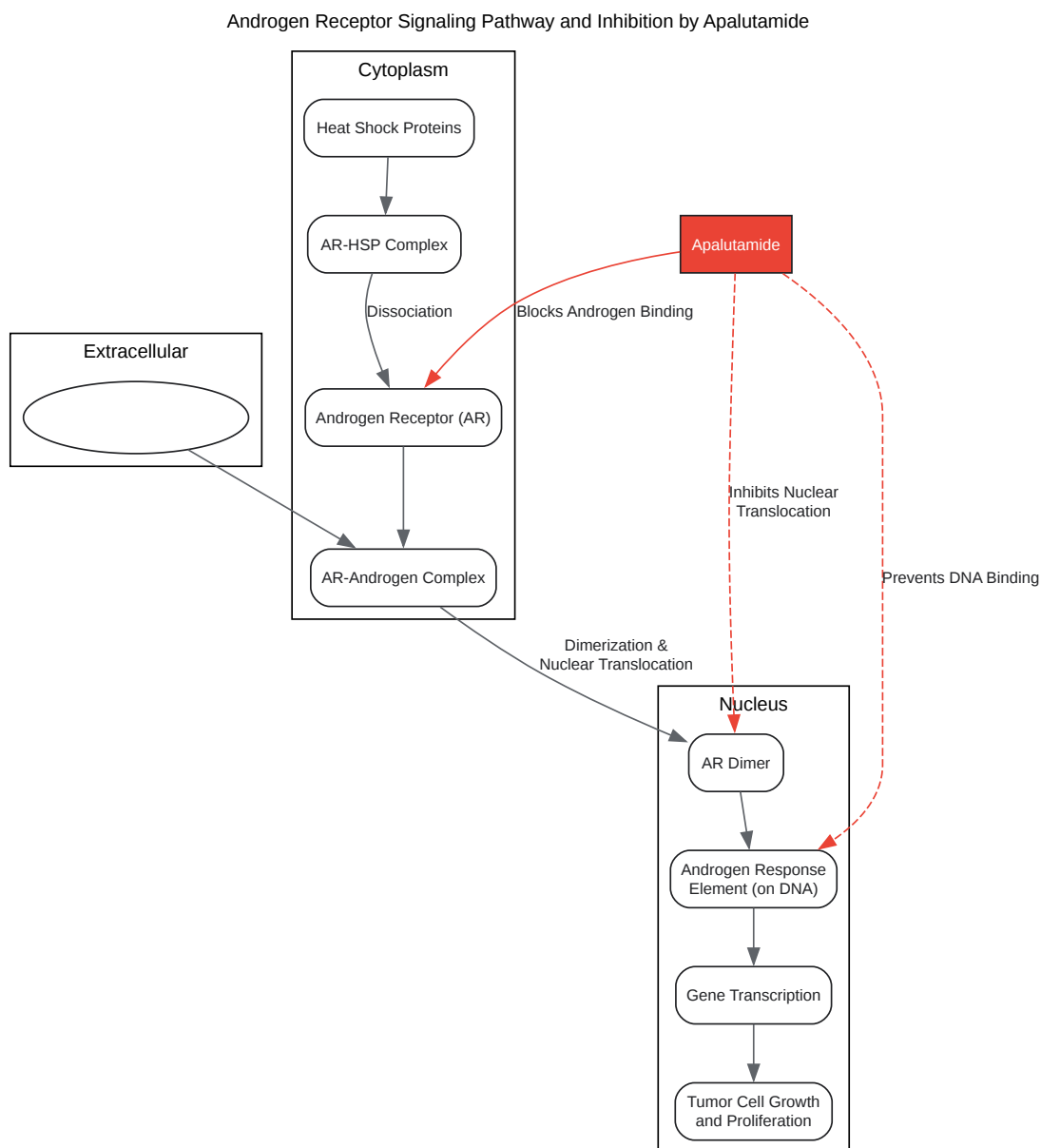
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Caption: Simplified schematic of the role of 1-Bromocyclobutane-1-carboxylic acid in Apalutamide synthesis.

Biological Context: Apalutamide's Mechanism of Action

As 1-Bromocyclobutane-1-carboxylic acid is a precursor to Apalutamide, its biological relevance is best understood through the mechanism of action of the final drug product. Apalutamide functions as a potent androgen receptor (AR) inhibitor.

The androgen receptor signaling pathway plays a crucial role in the growth and proliferation of prostate cancer cells. Apalutamide disrupts this pathway at multiple points.



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Caption: Apalutamide inhibits androgen receptor signaling at multiple steps.

Safety and Handling

1-Bromocyclobutane-1-carboxylic acid is classified as a hazardous substance. Appropriate safety precautions must be taken during handling and storage.

- GHS Pictograms: Corrosion, Exclamation mark[9]
- Signal Word: Danger[9]
- Hazard Statements:
 - H302: Harmful if swallowed.[9]
 - H314: Causes severe skin burns and eye damage.[9]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[9]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
 - P310: Immediately call a POISON CENTER or doctor/physician.[9]

It is recommended to handle this compound in a well-ventilated area or a fume hood while wearing appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.[1]

Conclusion

1-Bromocyclobutane-1-carboxylic acid (CAS No. 32122-23-9) is a valuable chemical intermediate with well-defined physical and chemical properties. Its primary importance lies in its application as a key building block in the synthesis of the prostate cancer drug Apalutamide. While the compound itself is not known to have direct biological activity, its role in the production of a life-saving therapeutic underscores its significance in medicinal chemistry and drug development. Researchers and scientists working with this compound should be aware of

its hazardous nature and handle it with appropriate safety measures. Future research could focus on exploring alternative synthetic routes to this intermediate to improve efficiency and reduce costs in the manufacturing of Apalutamide.

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- To cite this document: BenchChem. [Technical Guide: 1-Bromocyclobutane-1-carboxylic acid (CAS No. 32122-23-9)]. BenchChem, [2025]. [Online PDF]. Available at:

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